

3-Hydroxyoctanoic Acid-d12 certificate of analysis

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Compound of Interest

Compound Name: 3-Hydroxyoctanoic Acid-d12

Cat. No.: B13442676

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Technical Guide: 3-Hydroxyoctanoic Acid-d12

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical profile and quality control measures for **3-Hydroxyoctanoic Acid-d12**, a deuterated stable isotope-labeled internal standard. The information herein is essential for its application in quantitative bioanalytical studies, metabolic research, and as a tracer in drug development.

Core Analytical Data

The following table summarizes the key analytical specifications for a representative batch of **3-Hydroxyoctanoic Acid-d12**. These values are typical for a high-quality standard used in research and development.

Parameter	Specification	Result
Identity		
CAS Number	1215622-76-6[1]	Confirmed
Molecular Formula	C ₈ H ₄ D ₁₂ O ₃ [1]	Confirmed
Molecular Weight	172.28 g/mol [1][2]	172.28
Purity & Impurities		
Chemical Purity (by HPLC)	≥98%	99.5%
Isotopic Purity (D-enrichment)	≥99 atom % D	99.6 atom % D
Residual Solvents (by GC-HS)	≤0.5%	Complies
Water Content (by Karl Fischer)	≤0.5%	0.2%
Physical Properties		
Appearance	Pale Beige Waxy Solid[1]	Conforms
Solubility	Soluble in Chloroform, Ethanol, Methanol	Conforms
Storage Conditions	2-8°C Refrigerator, Under inert atmosphere[1]	N/A

Experimental Protocols

Detailed methodologies for the key analytical tests performed to generate the data in the table above are provided below.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of **3-Hydroxyoctanoic Acid-d12** by separating it from any non-deuterated or other impurities.

- Instrumentation: Agilent 1260 Infinity II HPLC system or equivalent, equipped with a Diode Array Detector (DAD).
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Formic acid in Water
 - B: 0.1% Formic acid in Acetonitrile
- Gradient Program:
 - 0-2 min: 10% B
 - 2-15 min: 10% to 90% B
 - 15-18 min: 90% B
 - 18-20 min: 10% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 210 nm
- Injection Volume: 10 μ L
- Sample Preparation: The sample is accurately weighed and dissolved in methanol to a final concentration of 1 mg/mL.
- Data Analysis: The area percent of the main peak corresponding to **3-Hydroxyoctanoic Acid-d12** is calculated to determine the chemical purity.

Mass Spectrometry (MS) for Isotopic Purity

- Objective: To confirm the identity and determine the isotopic enrichment of deuterium in **3-Hydroxyoctanoic Acid-d12**.

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Negative ESI.
- Mass Range: m/z 100-300.
- Data Analysis: The mass spectrum is analyzed to determine the relative abundance of the deuterated species (m/z for $[M-H]^-$) compared to the non-deuterated and partially deuterated species. The isotopic enrichment is calculated based on the intensity of these peaks.

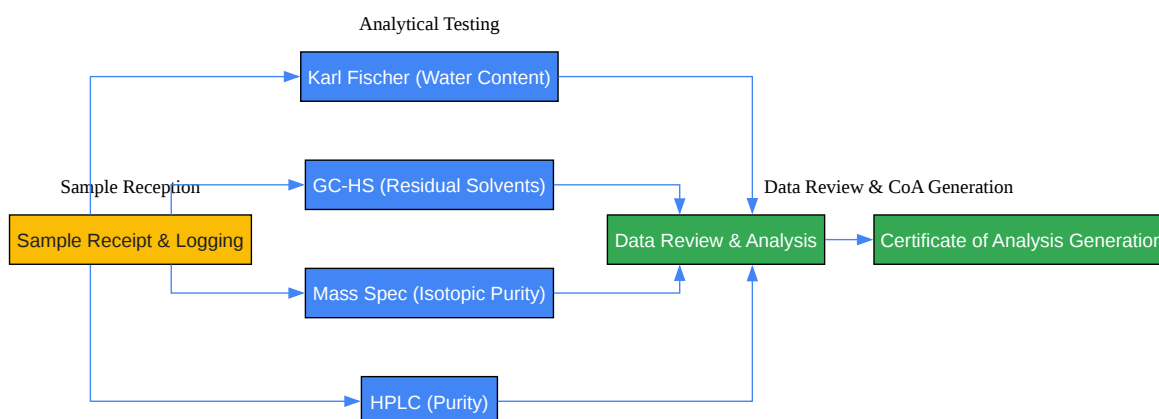
Gas Chromatography-Headspace (GC-HS) for Residual Solvents

- Objective: To identify and quantify any residual solvents from the synthesis process.
- Instrumentation: Gas chromatograph with a flame ionization detector (FID) and a headspace autosampler.
- Column: DB-624 or equivalent (30 m x 0.32 mm, 1.8 μ m).
- Oven Program:
 - Initial temperature: 40°C, hold for 5 min
 - Ramp: 10°C/min to 240°C, hold for 5 min
- Injector Temperature: 250°C
- Detector Temperature: 260°C
- Carrier Gas: Helium.
- Headspace Parameters:
 - Vial equilibration temperature: 80°C
 - Equilibration time: 20 min

- **Data Analysis:** The peak areas of any detected solvents are compared to a standard of known concentration to quantify the amount of each residual solvent.

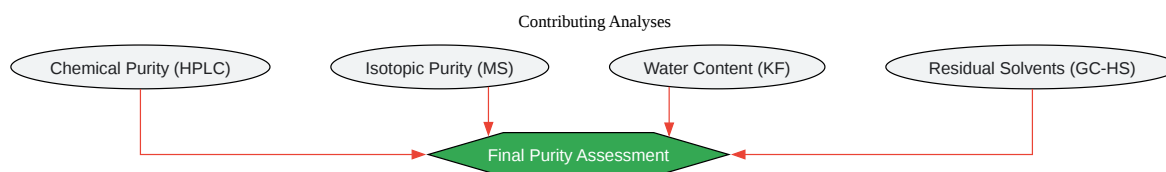
Visualized Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and logical connections in the quality control of **3-Hydroxyoctanoic Acid-d12**.



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Caption: Quality Control Workflow for **3-Hydroxyoctanoic Acid-d12**.



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Caption: Logical Relationship for Final Purity Assessment.

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References

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